

An In-depth Technical Guide to the Physical Characteristics of **trans-9-Octadecene**

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Compound of Interest

Compound Name: **9-Octadecene**

Cat. No.: **B1240498**

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Introduction

trans-9-Octadecene, an unsaturated hydrocarbon with the chemical formula $C_{18}H_{36}$, is a long-chain alkene that serves as a valuable compound in various industrial and research applications.^[1] Its specific physical properties, such as a high boiling point and low volatility, make it suitable as a solvent in chemical reactions, a lubricant, and a precursor in the synthesis of polymers and other specialty chemicals.^[1] This guide provides a comprehensive overview of the core physical characteristics of **trans-9-octadecene**, detailed experimental protocols for their determination, and a logical workflow for its physical characterization.

Quantitative Physical Data

The physical properties of **trans-9-octadecene** have been reported across various sources.

The following tables summarize the key quantitative data.

Table 1: General Physical Properties of **trans-9-Octadecene**

Property	Value	Source(s)
Molecular Formula	C ₁₈ H ₃₆	[1] [2] [3] [4] [5]
Molecular Weight	252.48 g/mol	[2] [3] [4]
CAS Number	7206-25-9	[1] [2] [3]
Appearance	Colorless, odorless liquid	[1]

Table 2: Thermodynamic and Optical Properties of trans-9-Octadecene

Property	Value	Source(s)
Melting Point	3.5-4.0 °C	[2]
9 °C	[1]	
Boiling Point	310 °C	[1] [2]
Density	0.790 ± 0.06 g/cm ³ (Predicted)	[1]
Refractive Index	1.4418 (at 25°C, 589.3 nm)	[1]
Solubility	Insoluble in water; Soluble in non-polar organic solvents (e.g., benzene, petroleum ether, alcohol, acetone).	[6] [7]

Experimental Protocols

The following sections detail the methodologies for determining the key physical characteristics of trans-9-octadecene.

Determination of Melting Point

The melting point of a substance is the temperature at which it transitions from a solid to a liquid state. For a pure crystalline solid, this occurs over a narrow range.[\[8\]](#) The capillary method is a standard and widely used technique for this determination.[\[9\]](#)[\[10\]](#)[\[11\]](#)

Methodology: Capillary Method

- Sample Preparation: Ensure the **trans-9-octadecene** sample is anhydrous and finely powdered if it is in a solid form at the working temperature.[8]
- Capillary Tube Loading: A small amount of the powdered sample is introduced into a thin-walled capillary tube, which is sealed at one end. The sample is packed to a height of 2-3 mm.[11]
- Apparatus Setup: The capillary tube is placed in a melting point apparatus, such as a Mel-Temp or a Thiele tube, adjacent to a calibrated thermometer.[10][12]
- Heating: The apparatus is heated at a controlled, slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.[11][12]
- Observation: The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting) are recorded. This range is the melting point of the substance.[12]

Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor. For high-boiling hydrocarbons like **trans-9-octadecene**, gas chromatography is a common and accurate method.

Methodology: Boiling Point Distribution by Gas Chromatography (Adapted from ASTM D2887 and D5399)[1][13][14]

- Instrumentation: A gas chromatograph (GC) equipped with a non-polar capillary column and a flame ionization detector (FID) is used.
- Calibration: A calibration mixture of n-alkanes with known boiling points, covering the expected boiling range of the sample, is injected into the GC under the same conditions as the sample analysis. A calibration curve of retention time versus boiling point is generated.
- Sample Preparation: The **trans-9-octadecene** sample is prepared, typically by dilution in a suitable solvent if necessary, although for some procedures, no dilution is required.[14]

- GC Analysis: A small volume of the prepared sample is injected into the GC. The column temperature is increased at a reproducible linear rate. The components of the sample elute from the column in order of increasing boiling point.
- Data Analysis: The retention time of the trans-**9-octadecene** peak is recorded. The boiling point is determined by correlating this retention time with the calibration curve.

Determination of Density

Density is the mass of a substance per unit volume. For liquid hydrocarbons, this can be accurately measured using a pycnometer or a digital density meter.[\[15\]](#)[\[16\]](#)

Methodology: Pycnometer Method[\[15\]](#)

- Apparatus: A calibrated pycnometer (a glass flask with a precise volume) and a high-precision analytical balance are required.
- Measurement of Empty Pycnometer Mass: The pycnometer is thoroughly cleaned, dried, and its mass is accurately weighed.
- Measurement of Pycnometer Mass with Sample: The pycnometer is filled with the trans-**9-octadecene** sample, ensuring no air bubbles are trapped. The exterior is carefully cleaned and dried, and the filled pycnometer is weighed. The temperature of the sample is recorded.
- Calculation: The mass of the sample is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer. The density is then calculated by dividing the mass of the sample by the calibrated volume of the pycnometer.

Determination of Refractive Index

The refractive index of a substance is a dimensionless number that describes how fast light travels through that material. It is a characteristic property of a substance and is dependent on temperature and the wavelength of light.[\[17\]](#)

Methodology: Abbe Refractometer[\[18\]](#)

- Instrument Calibration: The refractometer is calibrated using a standard liquid with a known refractive index, such as distilled water.

- Sample Application: A few drops of the trans-**9-octadecene** sample are placed on the clean, dry prism of the refractometer.
- Measurement: The prism is closed, and the light source is adjusted. The user looks through the eyepiece and adjusts the controls until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- Reading: The refractive index is read from the instrument's scale. The temperature of the measurement is also recorded, as refractive index is temperature-dependent.

Determination of Solubility

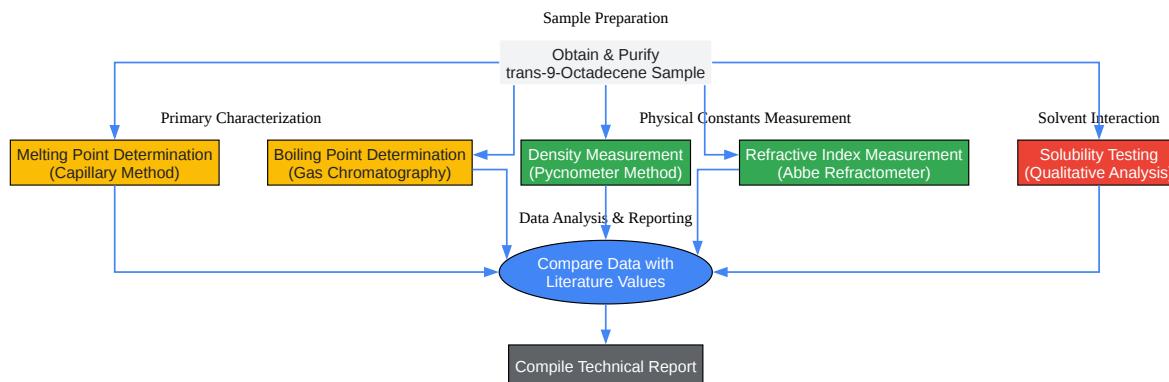
Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent. The solubility of alkenes is governed by the "like dissolves like" principle.[6]

Methodology: Qualitative Solubility Test

- Solvent Selection: A range of solvents with varying polarities are selected, including a polar solvent (e.g., water) and several non-polar organic solvents (e.g., ethanol, acetone, benzene, petroleum ether).
- Procedure: A small, measured amount of trans-**9-octadecene** (e.g., 0.1 mL) is added to a test tube containing a measured volume of the solvent (e.g., 2 mL).
- Observation: The mixture is agitated, and the solubility is observed. The substance is considered soluble if it forms a homogeneous solution with the solvent. It is insoluble if it remains as a separate phase. The results are recorded for each solvent.

Mandatory Visualization

The following diagram illustrates a logical workflow for the comprehensive physical characterization of a trans-**9-octadecene** sample.

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Caption: Experimental workflow for the physical characterization of **trans-9-octadecene**.

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